Technical Guide: Mass Spectrometry Characterization of N-(4-hydroxybutyryl)pyrrolidine

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Compound of Interest

Compound Name:	*4-Hydroxy-1-(pyrrolidin-1-yl)butan-1-one*
Cat. No.:	*B8654976*

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Executive Summary & Chemical Identity

N-(4-hydroxybutyryl)pyrrolidine (also known as 1-(4-hydroxybutyryl)pyrrolidine) is a pyrrolidine amide derivative of GHB. In forensic and pharmaceutical contexts, it is analyzed either as a potential prodrug, a synthesis byproduct, or a "designer" analog intended to evade standard GHB screening protocols.

Unlike GHB, which is an aliphatic hydroxy-acid often requiring derivatization (e.g., TMS) for Gas Chromatography (GC) stability, N-(4-hydroxybutyryl)pyrrolidine possesses a stable amide linkage, allowing for distinct fragmentation behaviors in both Electron Ionization (EI) and Electrospray Ionization (ESI).

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Property	Specification
IUPAC Name	1-(4-hydroxybutanoyl)pyrrolidine
Formula	C H NO
Molecular Weight	157.21 g/mol
CAS Number	73200-24-5
Key Structural Feature	Pyrrolidine ring amide-linked to a 4-hydroxybutyryl chain

Mass Spectrometry Fragmentation Mechanics

The identification of N-(4-hydroxybutyryl)pyrrolidine relies on detecting the stable pyrrolidine moiety and the specific cleavage of the amide linkage.

A. Electron Ionization (GC-MS) Pathways

In GC-MS analysis (typically 70 eV), the molecule exhibits a fragmentation pattern characteristic of N-acyl pyrrolidines. The presence of the pyrrolidine ring directs charge localization, resulting in diagnostic ions that distinguish it from linear amides.

- McLafferty Rearrangement (m/z 113):
  - Mechanism: The carbonyl oxygen abstracts a

    -hydrogen (from the terminal hydroxymethyl group). This is followed by cleavage of the

    -

    carbon bond.
  - Result: Formation of the enol-imidate radical cation [Pyrrolidine-C(OH)=CH

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- Diagnostic Value: This is the "fingerprint" ion for N-acyl pyrrolidines.
- m/z Calculation: Pyrrolidine (70) + C(OH) (29) + CH

(14) = 113.

- -Cleavage (m/z 70 & 98):
  - m/z 70: Direct cleavage of the amide bond generates the pyrrolidine ring cation [C

H

N]

.

  - m/z 98: Cleavage adjacent to the carbonyl retains the amide group [C

H

N-CO]

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- Molecular Ion (m/z 157):
  - Typically weak due to the lability of the aliphatic chain and the favorable fragmentation pathways.

B. Electrospray Ionization (LC-MS/MS) Pathways

In LC-MS/MS (ESI+), the protonated molecule [M+H]

(m/z 158) serves as the precursor.

- Dehydration (m/z 140):

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- Loss of water (18 Da) from the terminal hydroxyl group is the primary low-energy transition, forming a cyclic lactone-like or unsaturated amide species.
- Transition: 158

  140.

- Protonated Pyrrolidine (m/z 72):
  - Amide hydrolysis in the collision cell yields the protonated pyrrolidine ring [C

    H

    NH

    ]

    .
  - Transition: 158

    72.

- Butyrolactone Formation (m/z 87):
  - Loss of the neutral pyrrolidine moiety (71 Da) leaves the butyrolactone cation [C

    H

    O

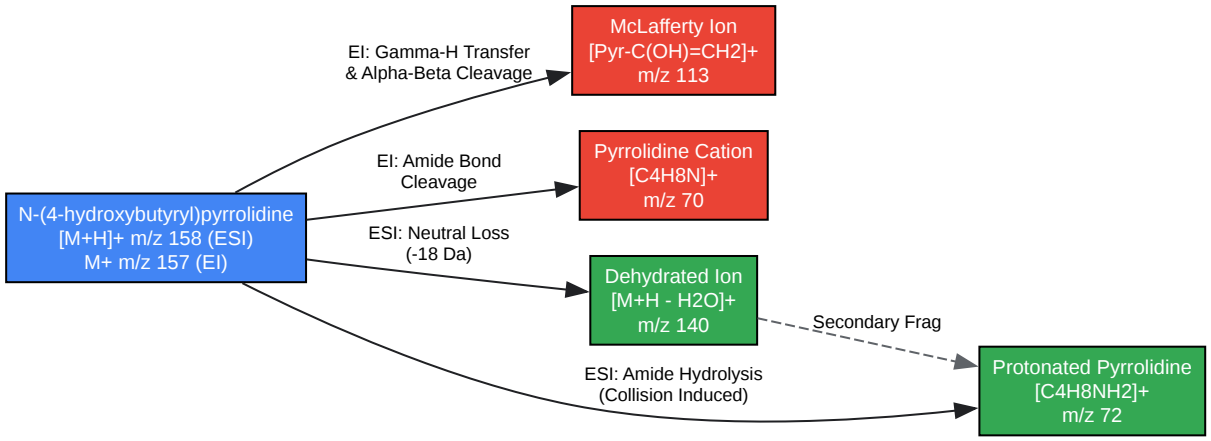
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Fragmentation Pathway Visualization

The following diagram illustrates the mechanistic causality between the parent molecule and its primary diagnostic ions.

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Caption: Mechanistic fragmentation pathways for N-(4-hydroxybutyryl)pyrrolidine in EI (Red) and ESI (Green) modes.

Comparative Analysis: HBP vs. GHB & GBL

The table below objectively compares the analytical performance of N-(4-hydroxybutyryl)pyrrolidine (HBP) against its parent compounds.

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Feature	N-(4-hydroxybutyryl)pyrrolidine (HBP)	Gamma-Hydroxybutyrate (GHB)	Gamma-Butyrolactone (GBL)
Precursor Mass	157 (EI) / 158 (ESI)	104 (Native) / 233 (2-TMS)	86 (Native)
Primary Identifier	m/z 113 (McLafferty Rearrangement)	m/z 233 (M-15, 2-TMS derivative)	m/z 86 (Molecular Ion)
Secondary Identifier	m/z 70/72 (Pyrrolidine Ring)	m/z 147 (TMS-O-TMS)	m/z 42 (Ring opening)
Derivatization	Not strictly required (Amide is stable)	Mandatory for GC-MS (BSTFA/TMCS)	Not required (Volatile liquid)
Chromatography	Retains well on C18 (RP-LC)	Poor retention on C18; requires HILIC or GC	Good GC retention; hydrolyzes in LC
False Positives	Low (Specific Pyrrolidine signature)	High (Endogenous presence)	High (Industrial solvent)

Key Insight: HBP is distinct from GHB due to the nitrogenous pyrrolidine ring. While GHB detection relies heavily on TMS derivatization to stabilize the carboxylic acid, HBP can be analyzed directly via LC-MS/MS, offering a streamlined workflow for high-throughput screening.

Experimental Protocol

To ensure reproducibility, the following protocol utilizes a "Dilute-and-Shoot" LC-MS/MS approach, which validates the stability of the amide bond.

Methodology: LC-MS/MS Characterization

- Sample Preparation:
  - Matrix: Urine or Plasma (100 µL).
  - Internal Standard: Add 10 µL of GHB-d6 (100 µg/mL). Note: While GHB-d6 is not a perfect structural analog, it tracks the hydroxybutyryl moiety.

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- Extraction: Protein precipitation with cold Acetonitrile (400 µL). Vortex (30s), Centrifuge (10,000 x g, 5 min).
- Supernatant: Transfer to autosampler vial.

- LC Conditions:
  - Column: C18 Reverse Phase (e.g., 100 x 2.1 mm, 1.7 µm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: 5% B (0-1 min)

    95% B (5 min)

    Hold (1 min).

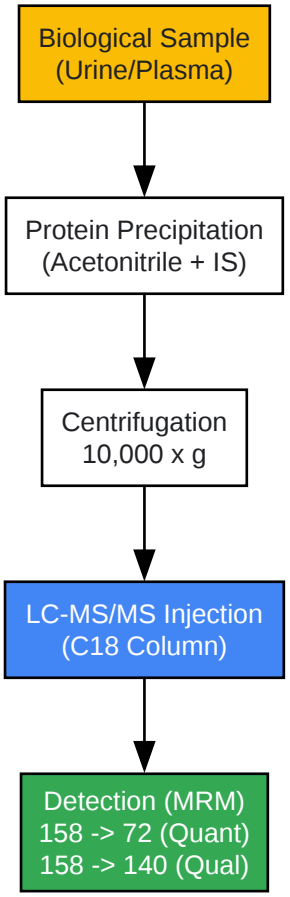
- MS Parameters (ESI+):
  - Source Temp: 350°C.
  - Capillary Voltage: 3.0 kV.
  - MRM Transitions:
    - Quantifier: 158

      72 (CE: 20 eV).
    - Qualifier: 158

      140 (CE: 15 eV).

Workflow Diagram

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Caption: Optimized "Dilute-and-Shoot" workflow for HBP analysis.

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